

A Technical Guide to D-Lyxose: Properties, Applications, and Experimental Protocols

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Compound of Interest

Compound Name: *D-Lyxose*

Cat. No.: *B078819*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **D-Lyxose**, a rare pentose sugar of significant interest in biomedical research and synthetic chemistry. This document details its physicochemical properties, its role as a key building block for immunomodulatory and antiviral compounds, and relevant experimental protocols.

Core Properties of D-Lyxose

D-Lyxose is an aldopentose, a monosaccharide with five carbon atoms and an aldehyde functional group. It is a C'-2 epimer of D-Xylose.^[1] Key quantitative data for **D-Lyxose** are summarized in the table below.

Property	Value	References
CAS Number	1114-34-7	[1][2][3][4][5][6][7][8][9][10][11][12][13][14][15][16][17][18][19][20][21][22][23]
Molecular Formula	C ₅ H ₁₀ O ₅	[1][2][3][4][5][6][7][9][10][11][12][13][14][15][16][17][18][19][20][21][22][23]
Molecular Weight	150.13 g/mol	[1][2][3][4][5][6][7][9][10][11][12][13][14][15][16][17][18][19][20][21][22][23][24]
Melting Point	108-112 °C	[6]
Solubility in Water	250 mg/mL	[1]
Optical Activity	[α] ²⁵ /D +13.8° (c=4 in H ₂ O)	[6]
Appearance	White to slightly yellow crystalline powder	[6]

Applications in Drug Development

D-Lyxose serves as a critical chiral precursor in the synthesis of complex bioactive molecules. Its unique stereochemistry makes it an ideal starting material for the development of novel therapeutics.

Synthesis of α-Galactosylceramides (α-GalCer)

D-Lyxose is a key starting material for the synthesis of α-Galactosylceramide (KRN7000) and its analogs.[2][10][20][23] These glycolipids are potent activators of invariant Natural Killer T (iNKT) cells, making them promising candidates for cancer immunotherapy and as vaccine adjuvants. The synthesis often involves a multi-step process beginning with the strategic protection and glycosidation of **D-Lyxose**. [2]

Precursor for Nucleoside Analogs

D-Lyxose is utilized in the synthesis of both D- and L-nucleoside analogs, which are investigated for their antiviral and anticancer properties.[8][15][16][18][22] The synthesis of these analogs often involves the condensation of a protected **D-Lyxose** derivative with a heterocyclic base.

Metabolic Pathway of D-Lyxose

In microorganisms, **D-Lyxose** can be metabolized by entering the pentose phosphate pathway. The key initial step is the isomerization of **D-Lyxose** to D-xylulose, a reaction catalyzed by the enzyme **D-lyxose** isomerase.[4] D-xylulose is then phosphorylated to D-xylulose-5-phosphate, an intermediate of the pentose phosphate pathway.



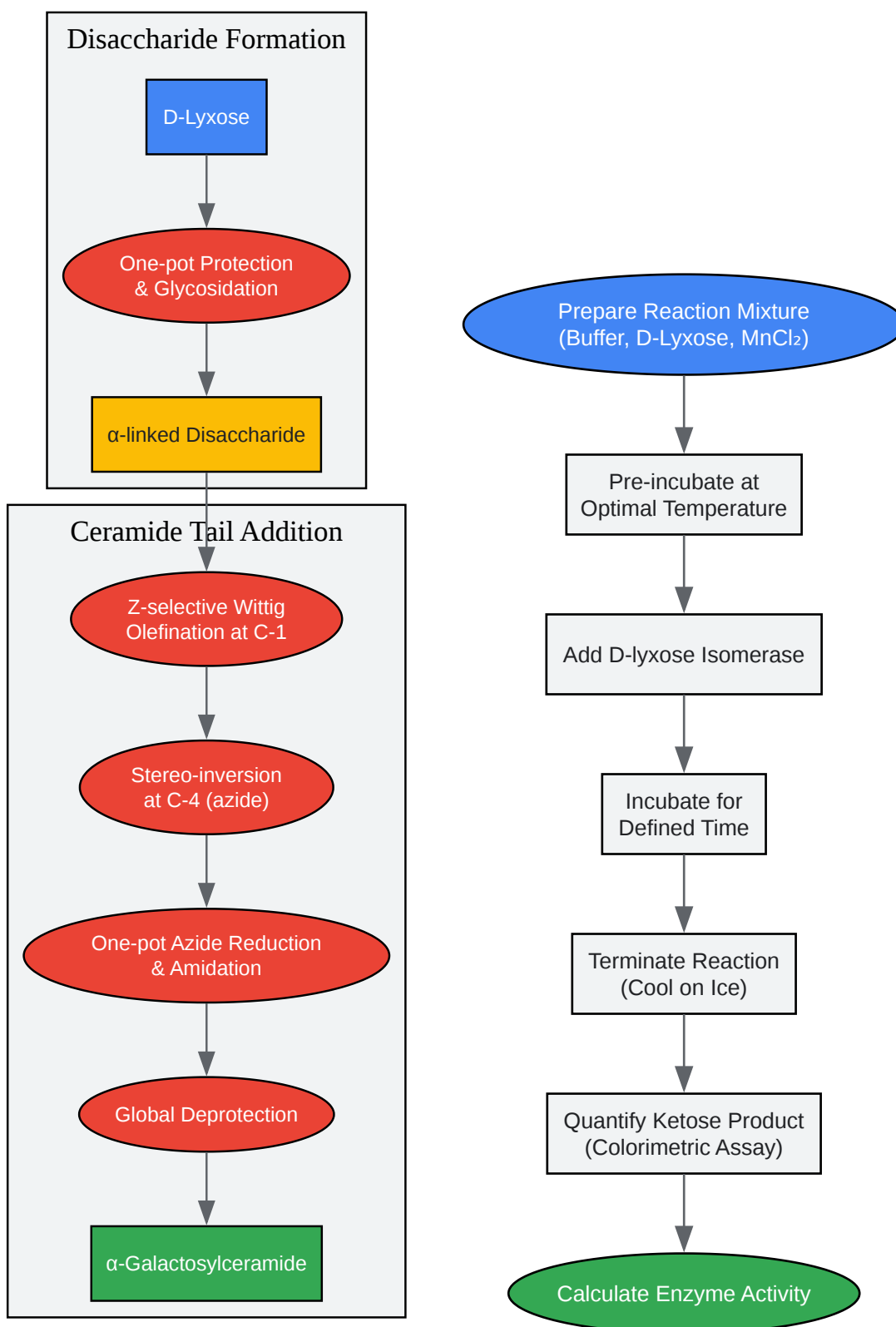
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Metabolic conversion of **D-Lyxose**.

Experimental Protocols

Synthesis of α -Galactosylceramide from **D-Lyxose** (Conceptual Workflow)

The synthesis of α -Galactosylceramide from **D-Lyxose** is a multi-step process. A concise and efficient protocol involves a one-pot protection and glycosidation of **D-Lyxose** with D-galactosyl iodide as a key step. The resulting α -linked disaccharide is then transformed into α -Galactosylceramide in four subsequent steps.[2]



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